

4-Methoxycinnamaldehyde: A Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Methoxycinnamaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties and structural features of **4-Methoxycinnamaldehyde**. It is intended to serve as a detailed resource for researchers, scientists, and professionals involved in drug development and related fields. The document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for its synthesis and purification, and utilizes graphical representations to illustrate fundamental concepts.

Chemical Identity and Structure

4-Methoxycinnamaldehyde, systematically named (2E)-3-(4-methoxyphenyl)prop-2-enal, is an organic compound characterized by a benzene ring substituted with a methoxy group, conjugated to an unsaturated aldehyde.^{[1][2][3]} This structure contributes to its characteristic chemical and physical properties. The trans or (E)-isomer is the more stable and commonly encountered form.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(2E)-3-(4-Methoxyphenyl)prop-2-enal[1][3]
Synonyms	p-Methoxycinnamaldehyde, trans-4-Methoxycinnamaldehyde, 3-(4-Methoxyphenyl)acrylaldehyde[3][4][5]
CAS Number	1963-36-6, 24680-50-0 (trans-isomer)[2][4][6]
Molecular Formula	C ₁₀ H ₁₀ O ₂ [1][2][4][6]
Molecular Weight	162.19 g/mol [2][4][5][6]
SMILES	COc1ccc(cc1)/C=C/C=O[1][3]
InChI	InChI=1S/C10H10O2/c1-12-10-6-4-9(5-7-10)3-2-8-11/h2-8H,1H3/b3-2+[1][2][3]
InChIKey	AXCXHFKZHDEKTP-NSCUHMNNSA-N[1][2][3]

Physicochemical Properties

4-Methoxycinnamaldehyde is a yellowish crystalline solid with a distinct spicy and floral odor. [4][7] Its physical properties are summarized in the table below.

Table 2: Physicochemical Data

Property	Value	Reference
Physical State	Yellowish crystals	[7]
Melting Point	55-60 °C	[4][7]
Boiling Point	277 °C (at 760 mmHg)	[7]
	145 °C (at 7 mmHg)	[4][7]
	160 °C (at 3 mmHg)	[5]
Solubility	Almost insoluble in water. Soluble in ethanol, oils, chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.	[5][7]
Flash Point	110 °C	[4]
Vapor Pressure	0.001 mmHg at 25 °C (estimated)	[8]
logP	2.07	[8]

Spectral Data

The structural elucidation of **4-Methoxycinnamaldehyde** is supported by various spectroscopic techniques.

- Infrared (IR) Spectroscopy: The IR spectrum of **4-Methoxycinnamaldehyde** exhibits characteristic absorption bands corresponding to its functional groups. Key peaks include those for the C=O stretching of the aldehyde, C=C stretching of the alkene and aromatic ring, and C-O stretching of the methoxy group. The NIST WebBook provides access to its gas-phase IR spectrum.[9]
- Mass Spectrometry (MS): The electron ionization mass spectrum of **4-Methoxycinnamaldehyde** shows a molecular ion peak corresponding to its molecular weight. The fragmentation pattern provides further structural information. This data is also available on the NIST WebBook.[2][10]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectroscopy is a powerful tool for confirming the structure of **4-Methoxycinnamaldehyde**. The spectrum displays distinct signals for the aldehydic proton, vinylic protons, aromatic protons, and the methoxy group protons, with characteristic chemical shifts and coupling constants.[1]

Experimental Protocols

Synthesis via Claisen-Schmidt Condensation

A widely used method for the synthesis of **4-Methoxycinnamaldehyde** is the Claisen-Schmidt condensation, which involves the base-catalyzed reaction between p-anisaldehyde and acetaldehyde.[7][8]

Objective: To synthesize **4-Methoxycinnamaldehyde**.

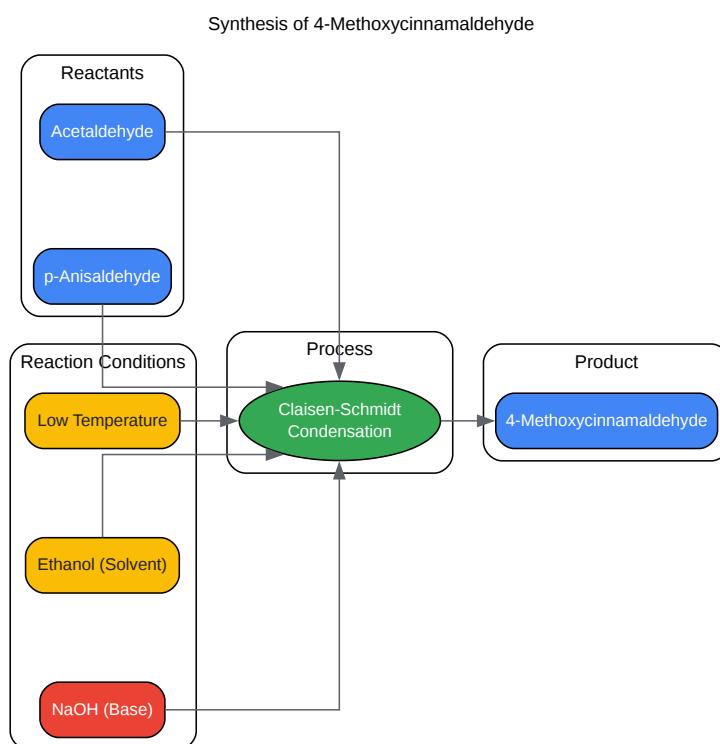
Materials:

- p-Anisaldehyde
- Acetaldehyde
- Sodium hydroxide (NaOH)
- Ethanol
- Deionized water
- Standard laboratory glassware (round-bottom flask, dropping funnel, etc.)
- Magnetic stirrer
- Ice bath
- Büchner funnel and filter paper

Procedure:

- Reaction Setup: Dissolve p-anisaldehyde in ethanol in a round-bottom flask equipped with a magnetic stir bar. Cool the flask in an ice bath.

- Base Addition: Prepare a solution of sodium hydroxide in a mixture of ethanol and water.
- Acetaldehyde Addition: Slowly add acetaldehyde to the reaction mixture.
- Reaction: Allow the mixture to stir at a low temperature for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Isolation of Product: Once the reaction is complete, pour the mixture into cold water to precipitate the product. Collect the solid by vacuum filtration using a Büchner funnel.[8]
- Purification: Wash the crude product with cold water to remove residual sodium hydroxide. The product can be further purified by recrystallization from ethanol.[8][11]



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Claisen-Schmidt Condensation Workflow

Purification by Recrystallization

Recrystallization is a common and effective method for purifying crude **4-Methoxycinnamaldehyde**.

Objective: To purify crude **4-Methoxycinnamaldehyde**.

Materials:

- Crude **4-Methoxycinnamaldehyde**
- 95% Ethanol
- Erlenmeyer flask
- Hot plate
- Ice bath
- Büchner funnel and filter paper

Procedure:

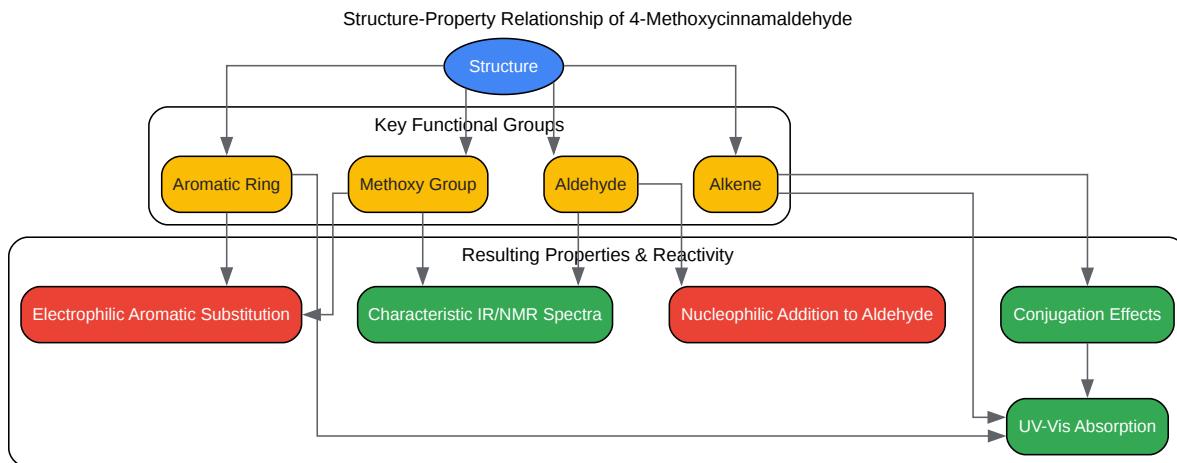
- Dissolve the crude solid in a minimal amount of hot 95% ethanol in an Erlenmeyer flask.[11]
- Once fully dissolved, remove the flask from the heat and allow it to cool slowly to room temperature.
- Place the flask in an ice bath to maximize crystal formation.[11]
- Collect the purified crystals by vacuum filtration, washing them with a small amount of cold ethanol.[11]
- Dry the crystals in a vacuum oven or desiccator.[11]

Reactivity and Stability

4-Methoxycinnamaldehyde is reported to be air-sensitive.[12] It is incompatible with strong oxidizing agents.[12] Hazardous decomposition products upon combustion include carbon monoxide.[12] For safe handling, it is recommended to store the compound under an inert atmosphere in a tightly closed container in a dry and well-ventilated place.[12][13]

Logical Relationship of Properties

The chemical structure of **4-Methoxycinnamaldehyde** directly influences its properties and reactivity. The interplay between its functional groups dictates its behavior in chemical reactions and its spectral characteristics.



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Influence of Structure on Chemical Properties

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